

# A Comprehensive Technical Guide to 1-Octadecanol: Physical, Chemical, and Formulation Characteristics

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## Compound of Interest

Compound Name: Stearyl Alcohol

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## Abstract

1-Octadecanol, also known as **stearyl alcohol**, is a long-chain fatty alcohol with the chemical formula  $\text{CH}_3(\text{CH}_2)_{16}\text{CH}_2\text{OH}$ .<sup>[1][2]</sup> It is a white, waxy solid at room temperature and is widely utilized across the pharmaceutical, cosmetic, and food industries for its versatile properties.<sup>[3]</sup> <sup>[4]</sup> This technical guide provides an in-depth overview of the core physical and chemical characteristics of 1-octadecanol, detailed experimental methodologies for their determination, and its applications in drug development, particularly in novel drug delivery systems.

## Physicochemical Properties

The functional utility of 1-octadecanol in various applications is a direct consequence of its distinct physicochemical properties. A summary of these quantitative characteristics is presented below.

## Identification and General Properties

Property	Value	Reference(s)
Chemical Name	1-Octadecanol	[2]
Synonyms	Stearyl alcohol, Octadecan-1-ol	[5]
CAS Number	112-92-5	
Chemical Formula	C18H38O	[2]
Molecular Weight	270.49 g/mol	[2]
Appearance	White, waxy flakes or granules with a faint odor.	[3]

## Thermal and Physical Properties

Property	Value	Reference(s)
Melting Point	56-60 °C	[6]
Boiling Point	210 °C at 15 mmHg	[2]
Density	0.812 g/cm <sup>3</sup> at 25 °C	[2]
Flash Point	185 °C (closed cup)	[2]
Refractive Index	1.4388 at 60 °C	[2]

## Solubility and Partitioning

Property	Value	Reference(s)
Solubility in Water	Insoluble	[3]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, and chloroform.	[7]
LogP (Octanol-Water Partition Coefficient)	7.4	[7]

## Experimental Protocols for Property Determination

Accurate and reproducible measurement of physicochemical properties is critical for formulation development and quality control. The following sections detail standard experimental methodologies for key properties of 1-octadecanol.

## Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which 1-octadecanol transitions from a solid to a liquid.

Methodology:

- A small, powdered sample of 1-octadecanol is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus (e.g., a DigiMelt or Thiele tube).
- The sample is heated at a controlled rate (e.g., 2 °C/min) near the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the last solid crystal melts is recorded as the completion of melting.
- The melting point is reported as a range.<sup>[8]</sup>

## Boiling Point Determination (Distillation Method)

Objective: To determine the temperature at which the vapor pressure of 1-octadecanol equals the atmospheric pressure.

Methodology:

- A sample of 1-octadecanol (at least 5 mL) is placed in a distillation flask with boiling chips.
- The flask is heated, and the vapor is allowed to rise and equilibrate with the thermometer bulb.

- The temperature is recorded when the liquid is actively boiling and a steady stream of distillate is collected.
- The atmospheric pressure is also recorded, as the boiling point is pressure-dependent.[9]  
[10]

## Solubility Assessment

Objective: To qualitatively or quantitatively determine the solubility of 1-octadecanol in various solvents.

Methodology:

- A known mass of 1-octadecanol is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a specified period to reach equilibrium.
- The solution is then filtered to remove any undissolved solid.
- The concentration of 1-octadecanol in the filtrate is determined using an appropriate analytical technique (e.g., gravimetry after solvent evaporation, or chromatography).[11]

## Flash Point Determination (Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapors of 1-octadecanol will ignite in the presence of an ignition source.

Methodology:

- A specified volume of the sample is placed in the test cup of a closed-cup flash point tester (e.g., Pensky-Martens).
- The sample is heated at a slow, constant rate with continuous stirring.
- An ignition source is directed into the cup at regular temperature intervals.

- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite.[\[12\]](#)[\[13\]](#)

## Applications in Drug Development

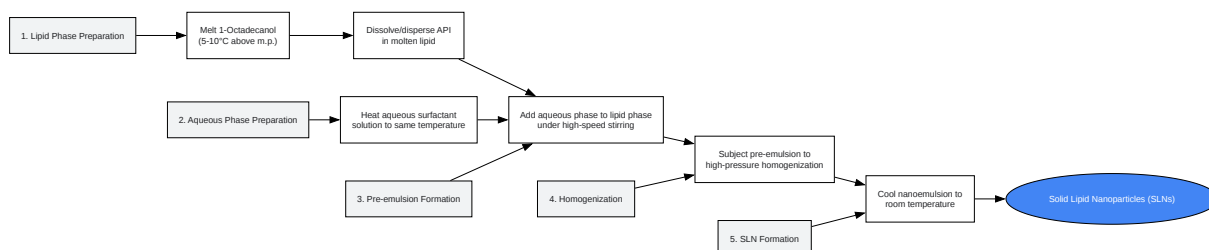
1-Octadecanol is a versatile excipient in pharmaceutical formulations, primarily due to its safety, stability, and functional properties.

### Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs)

1-Octadecanol is a key lipid component in the formulation of SLNs and NLCs, which are advanced drug delivery systems for poorly water-soluble drugs. It acts as a solid matrix to encapsulate the active pharmaceutical ingredient (API), providing benefits such as:

- Controlled and sustained drug release.[\[14\]](#)
- Protection of the API from degradation.
- Improved bioavailability.

The following diagram illustrates a typical workflow for the preparation of SLNs using the hot homogenization technique.



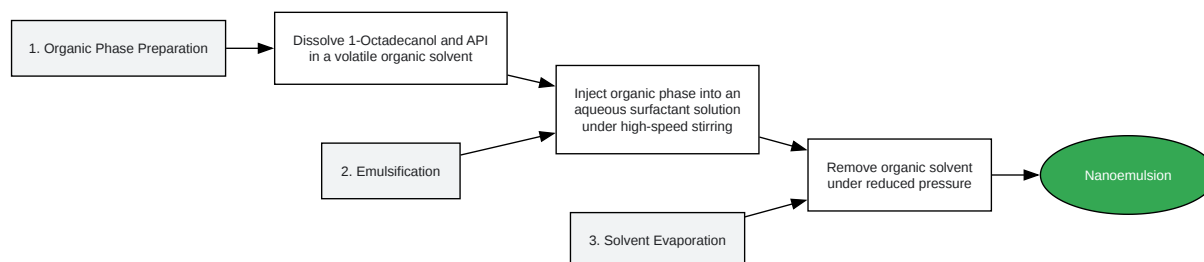
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Workflow for Solid Lipid Nanoparticle (SLN) Preparation.

## Nanoemulsions

Nanoemulsions are transparent or translucent oil-in-water or water-in-oil dispersions with droplet sizes typically in the range of 20-200 nm. 1-Octadecanol can be incorporated into the oil phase of nanoemulsions to enhance their stability and modify the release characteristics of encapsulated drugs.

The following diagram illustrates the preparation of a nanoemulsion using the solvent evaporation method.



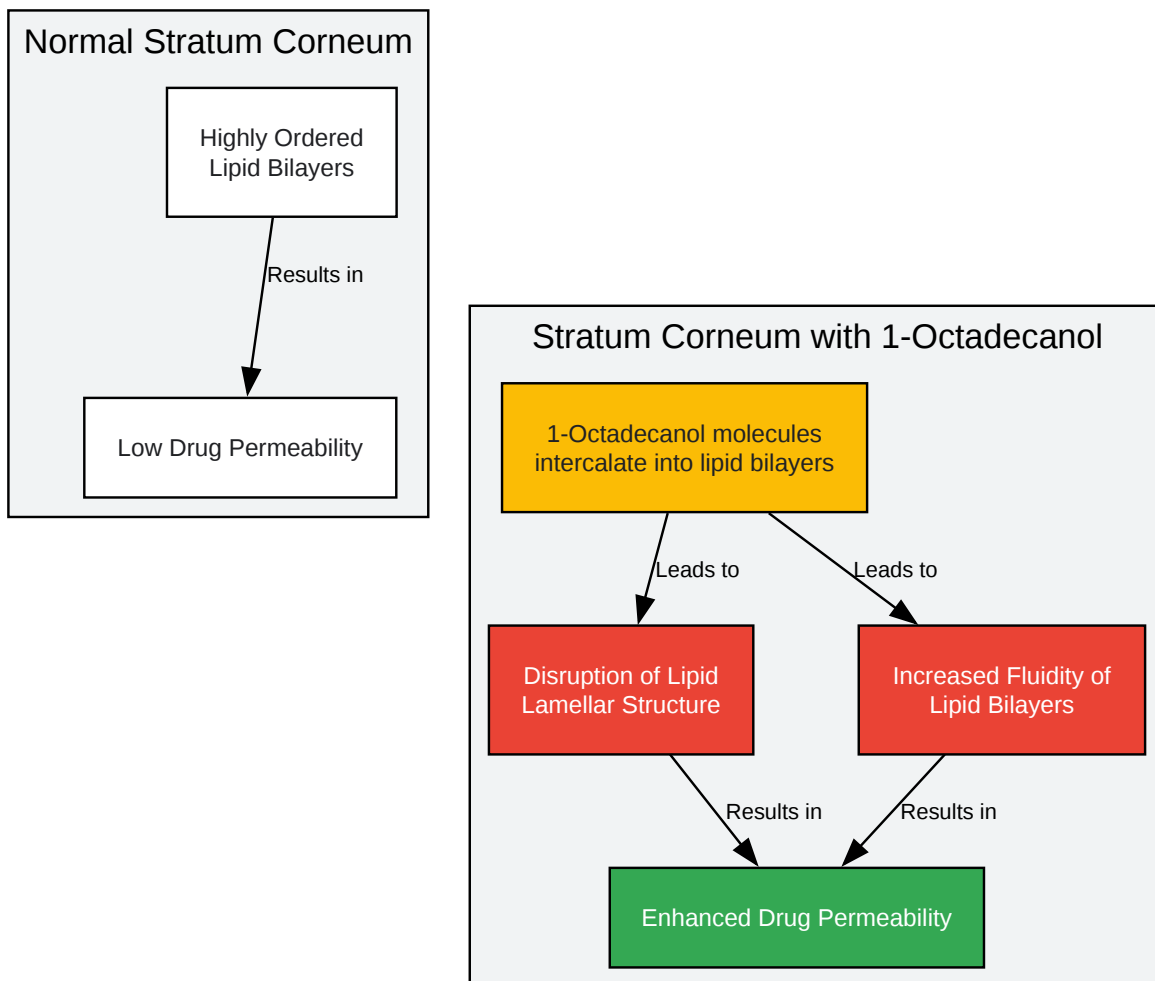
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Workflow for Nanoemulsion Preparation.

## Transdermal Penetration Enhancer

1-Octadecanol can act as a chemical penetration enhancer, facilitating the transport of drugs across the stratum corneum, the outermost layer of the skin.[14] Its mechanism of action is primarily attributed to its ability to disrupt the highly ordered lipid structure of the stratum corneum.

The following diagram illustrates the proposed mechanism of action of 1-octadecanol as a penetration enhancer.



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Mechanism of 1-Octadecanol as a Penetration Enhancer.

## Conclusion

1-Octadecanol is a well-characterized fatty alcohol with a broad range of applications in drug development. Its defined physicochemical properties, coupled with its roles as a lipid matrix former in nanoparticles, a stabilizer in emulsions, and a penetration enhancer, make it an invaluable excipient for formulation scientists. The experimental protocols and workflows provided in this guide serve as a foundational resource for the effective utilization and characterization of 1-octadecanol in pharmaceutical research and development.



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